

Using Diphenyl orange as a pH indicator in titrations

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Compound of Interest

Compound Name: Diphenyl orange

Cat. No.: B15337946

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It appears there may be a confusion in the naming of the indicator. "**Diphenyl orange**" is not a commonly recognized pH indicator in chemical literature. However, the characteristics and applications often associated with an orange indicator in titrations strongly point to Methyl orange. Therefore, this document will provide detailed application notes and protocols for Methyl orange.

Application Notes: Methyl Orange as a pH Indicator

1. Introduction

Methyl orange is a widely used pH indicator in analytical chemistry, particularly for acid-base titrations.^{[1][2]} It is an azo dye that exhibits a distinct color change at a specific pH range, making it a valuable tool for determining the endpoint of a titration.^[2] Its clear and sharp color transition makes it a preferred choice for titrations involving strong acids.^[2]

2. Properties of Methyl Orange

Methyl orange is the sodium salt of 4-[[4-(dimethylamino)phenyl]diazenyl]benzene-1-sulfonic acid. Its key properties as a pH indicator are summarized below.

Property	Value	Reference
Chemical Formula	C14H14N3NaO3S	[2]
Molar Mass	327.33 g/mol	[2]
Appearance	Orange to yellow solid	[2]
pKa	3.47 (at 25°C)	[2]
pH Transition Range	3.1 – 4.4	[2][3][4][5]
Color in Acidic Solution (pH < 3.1)	Red	[2][6]
Color in Basic Solution (pH > 4.4)	Yellow	[2][6]
Color at Endpoint	Orange	[2][4]

3. Mechanism of Action

The color change of Methyl orange is due to a change in its molecular structure in response to varying hydrogen ion concentrations. In an acidic solution, the azo group is protonated, leading to a quinoid structure which appears red. In a basic solution, the molecule exists in its deprotonated, azo form, which appears yellow. The equilibrium between the two forms is responsible for the color change.

4. Applications in Titrations

Methyl orange is particularly suitable for the titration of strong acids with weak bases.[2][5] The equivalence point for such titrations lies in the acidic pH range, which aligns with the transition range of Methyl orange. It is also used for titrations of strong acids and strong bases, although other indicators like phenolphthalein may also be used.[1] However, it is not suitable for titrations involving weak acids and strong bases, as the equivalence point for these titrations is in the alkaline range.[1]

5. Limitations and Interferences

- Temperature: The transition range of Methyl orange can be affected by temperature.[3]

- Indicator Concentration: While less of an issue for dichromatic indicators like Methyl orange, using an excessive amount can obscure the endpoint.[3]
- Solvent Composition: The polarity of the solvent can influence the pKa of the indicator.[3]
- Human Eye Sensitivity: The perception of the orange endpoint can be subjective.[3]

Experimental Protocols

Protocol 1: Standardization of a Sodium Hydroxide Solution with Hydrochloric Acid using Methyl Orange

Objective: To determine the exact concentration of a sodium hydroxide solution by titrating it against a standard solution of hydrochloric acid using Methyl orange as the indicator.

Materials:

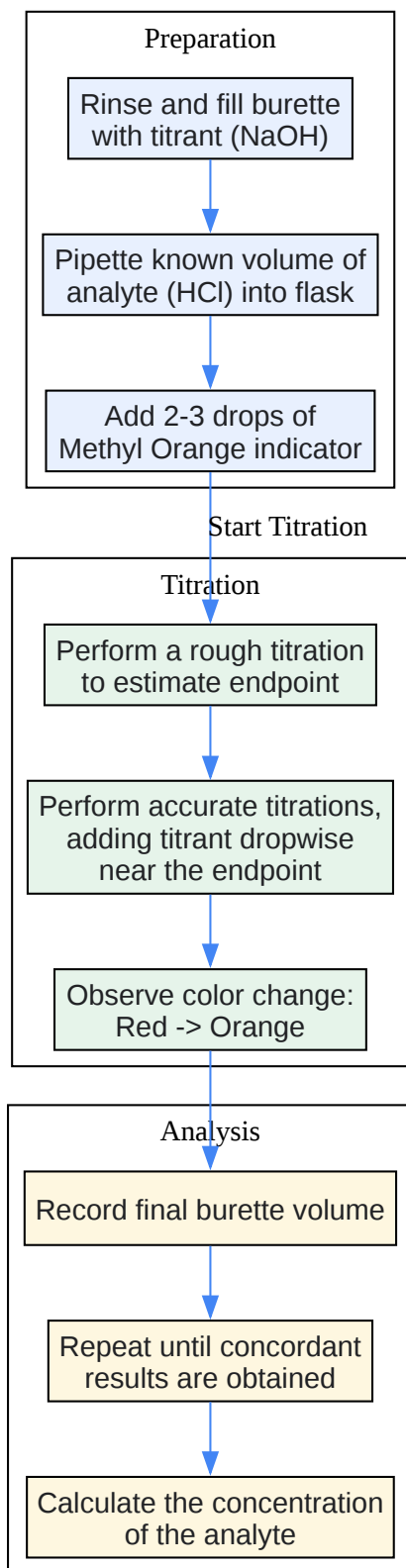
- Hydrochloric acid (HCl), ~0.1 M standard solution
- Sodium hydroxide (NaOH), ~0.1 M solution
- Methyl orange indicator solution (0.1% in water)
- Distilled or deionized water
- Burette (50 mL)
- Pipette (25 mL)
- Erlenmeyer flasks (250 mL)
- Beakers
- Funnel
- Burette clamp and stand
- White tile or paper

Procedure:

- Preparation of the Burette:
 - Rinse the burette twice with a small amount of the NaOH solution.
 - Fill the burette with the NaOH solution using a funnel, ensuring the tip is free of air bubbles.
 - Record the initial volume of the NaOH solution in the burette to two decimal places.
- Preparation of the Analyte:
 - Using a pipette, transfer 25.00 mL of the standard HCl solution into a clean Erlenmeyer flask.
 - Add 2-3 drops of Methyl orange indicator to the HCl solution. The solution will turn red.[\[7\]](#)
- Titration:
 - Place the Erlenmeyer flask on a white tile under the burette to easily observe the color change.[\[8\]](#)
 - Slowly add the NaOH solution from the burette to the HCl solution while constantly swirling the flask.[\[8\]](#)
 - Continue adding the NaOH solution dropwise as the endpoint is approached, indicated by the persistence of a localized orange color.
 - The endpoint is reached when the solution permanently changes from red to a distinct orange color.[\[4\]](#)[\[7\]](#)
 - Record the final volume of the NaOH solution in the burette.
- Data Analysis:
 - Repeat the titration at least two more times to obtain concordant results (volumes that agree within ± 0.1 mL).

- Calculate the volume of NaOH used in each titration.
- Use the average volume of NaOH and the known concentration of the HCl solution to calculate the concentration of the NaOH solution using the formula:
 - $M_{\text{NaOH}} * V_{\text{NaOH}} = M_{\text{HCl}} * V_{\text{HCl}}$

Visualizations



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Caption: Workflow for a typical acid-base titration using Methyl orange.

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